

KB-R7943 In Vitro Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	KB-R7943 mesylate	
Cat. No.:	B1662221	Get Quote

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These application notes provide a comprehensive overview of the effective concentrations and experimental protocols for the in vitro use of KB-R7943, a versatile pharmacological tool. Primarily known as an inhibitor of the reverse mode of the Na+/Ca2+ exchanger (NCX), KB-R7943 also exhibits activity against several other molecular targets. Understanding its full pharmacological profile is crucial for the accurate design and interpretation of in vitro studies.

Data Presentation: Effective Concentrations of KB-R7943

The following tables summarize the quantitative data on the inhibitory concentrations (IC50) and effective doses of KB-R7943 across various in vitro models and targets.

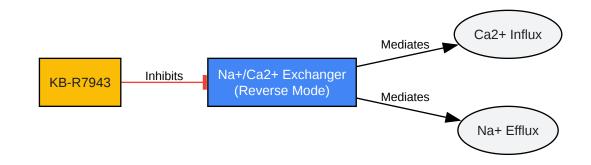


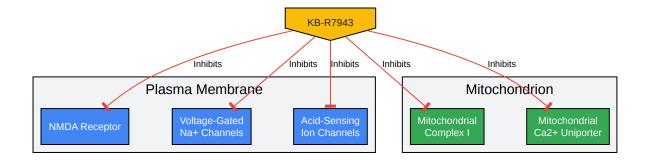
Target	Cell Type / System	IC50 / Effective Concentration	Reference
Primary Target: Na+/Ca2+ Exchanger (NCX)			
NCX (reverse mode)	Cultured Hippocampal Neurons	IC50 = 5.7 ± 2.1 μM	[1][2]
NCX1 (reverse mode)	-	IC50 = 1.2–2.4 μM	[3][4]
Secondary Targets			
N-methyl-D-aspartate (NMDA) Receptor	Cultured Hippocampal Neurons	IC50 = 13.4 ± 3.6 μM	[1][2]
Mitochondrial Complex I	Cultured Neurons / Isolated Brain Mitochondria	IC50 = 11.4 ± 2.4 μM	[1][2]
Voltage-Gated Na+ Current (Transient, INa(T))	Pituitary GH3 cells	IC50 = 11 μM	[5]
Voltage-Gated Na+ Current (Late, INa(L))	Pituitary GH3 cells	IC50 = 0.9 μM	[5]
Acid-Sensing Ion Channel 1a (ASIC1a)	CHO cells	Concentration- dependent inhibition (23% at 10 µM, 64% at 100 µM after 5 activations)	[6][7]
Mitochondrial Ca2+ Uniporter	Permeabilized H9c2 cells	Significant inhibition at 10 μΜ	[8]

Signaling Pathways and Mechanisms of Action

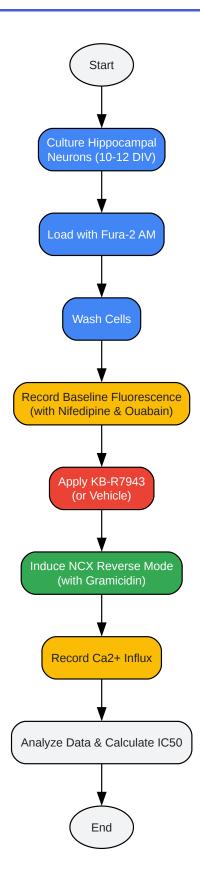
KB-R7943's biological effects stem from its interaction with multiple cellular targets. The following diagrams illustrate its primary and secondary mechanisms of action.











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References

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